

Introduction: The Unique Profile of a Versatile Coordination Complex

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Chromium(III) acetylacetone*

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Chromium(III) acetylacetone, systematically named Tris(acetylacetonato)chromium(III) and commonly abbreviated as $\text{Cr}(\text{acac})_3$, is a coordination complex with the formula $\text{Cr}(\text{C}_5\text{H}_7\text{O}_2)_3$. [1] This air-stable, deeply colored crystalline solid presents as a purple to very dark purple powder.[2][3][4] It is formed by an octahedral coordination of a central chromium(III) ion with three bidentate acetylacetone (acac) ligands.[4][5]

From a practical standpoint, the utility of $\text{Cr}(\text{acac})_3$ in advanced research settings stems from a unique combination of properties: its significant paramagnetism, high thermal stability, and excellent solubility in non-polar organic solvents.[1][2][4] While many metal complexes are confined to aqueous or highly polar media, the organic nature of the acac ligands renders $\text{Cr}(\text{acac})_3$ soluble in solvents like chloroform and toluene, greatly expanding its applicability.[4] This guide provides a comprehensive overview of its identification, safety protocols derived from its Safety Data Sheet (SDS), key applications, and a detailed experimental protocol for its synthesis, designed for professionals in research and development.

Part 1: Core Identification and Physicochemical Properties

Precise identification is the cornerstone of reproducible science and regulatory compliance. The primary identifier for **chromium(III) acetylacetone** is its CAS (Chemical Abstracts Service) number.

CAS Number: 21679-31-2[2][6][7][8]

This unique numerical identifier ensures unambiguous identification of the substance, regardless of naming conventions. Key physicochemical data are summarized below for quick reference.

Property	Value	Source(s)
Molecular Formula	<chem>C15H21CrO6</chem>	[6] [7]
Molecular Weight	349.32 g/mol	[2] [6]
Appearance	Purple to very dark purple powder/solid	[2] [3] [4]
Melting Point	210 °C (lit.)	[2] [4] [6]
Boiling Point	340 °C (lit.)	[4] [6]
Solubility in Water	11 g/L	[6] [8]
Solubility (Organic)	Soluble in non-polar organic solvents (e.g., toluene, chloroform)	[2] [4]
pH	6 (1 g/L in H ₂ O at 20°C)	[6] [8]

Part 2: A Deep Dive into the Safety Data Sheet (SDS)

A thorough understanding of a compound's safety profile is non-negotiable. The following sections synthesize critical information from the Safety Data Sheet for Cr(acac)₃, providing not just the data, but the rationale for the recommended safety procedures.

Hazard Identification and GHS Classification

Cr(acac)₃ is classified under the Globally Harmonized System (GHS) with the following primary hazards:

- GHS Pictogram: GHS07 (Exclamation Mark)[\[2\]](#)
- Signal Word: Warning[\[2\]](#)[\[8\]](#)
- Hazard Statements:

- H315: Causes skin irritation.[2][8][9]
- H319: Causes serious eye irritation.[2][8][9]
- May also cause respiratory tract irritation.[3]

The causality behind these classifications lies in the chemical nature of the compound as a fine, potentially abrasive powder that can physically irritate tissues. While chromium(III) compounds are generally considered less toxic than their chromium(VI) counterparts, direct contact with sensitive tissues like the eyes or mucous membranes of the respiratory tract can elicit an inflammatory response.[9]

Safe Handling, Storage, and Personal Protective Equipment (PPE)

The primary risk when handling solid Cr(acac)₃ is the generation and inhalation of dust and direct contact with skin and eyes.[3] Therefore, all handling protocols are designed to mitigate these exposure routes.

Engineering Controls:

- Chemical Fume Hood: Always handle the solid material in a chemical fume hood to prevent inhalation of dust.[3]
- Ventilation: Ensure adequate general laboratory ventilation.[10]
- Safety Stations: An eyewash station and safety shower must be readily accessible in any area where the compound is used.[3][10]

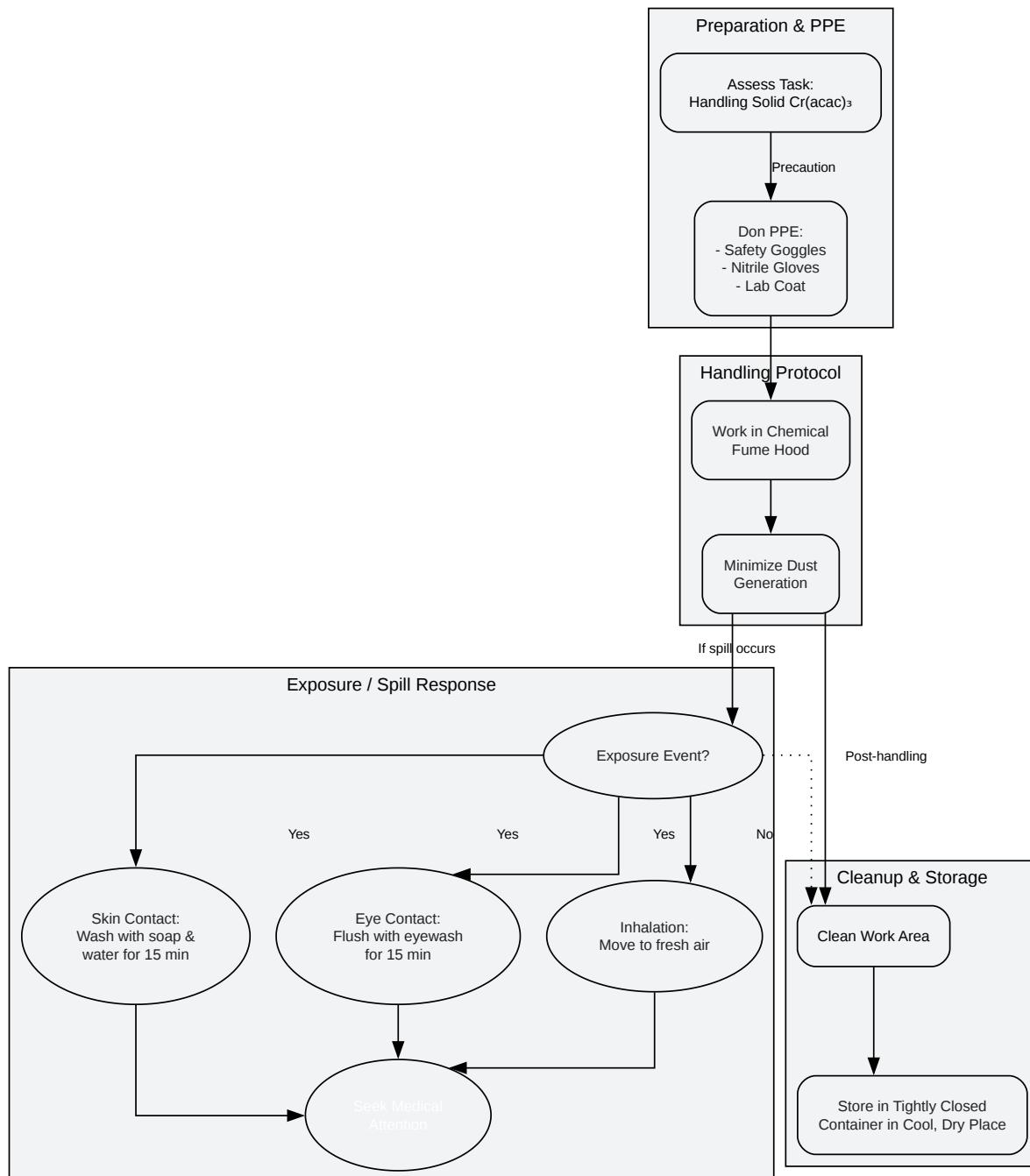
Personal Protective Equipment (PPE): The selection of PPE is a direct response to the identified hazards.

- Eye/Face Protection: Wear chemical safety goggles or glasses that conform to OSHA 29 CFR 1910.133 or European Standard EN166.[3] This is mandatory to prevent eye irritation from airborne particles.

- Skin Protection: Wear appropriate protective gloves (e.g., nitrile) to prevent skin contact and irritation.^[3] A lab coat or other protective clothing is also required.
- Respiratory Protection: If working outside of a fume hood or if dust generation is unavoidable, a NIOSH-approved N95 (US) or P1 (EN 143) dust mask is necessary.^[6]

Storage and Stability:

- Conditions: Store in a cool, dry, well-ventilated area.^{[3][6]}
- Container: Keep the container tightly closed to prevent moisture absorption and contamination.^{[3][6]}
- Incompatibilities: Avoid strong oxidizing agents.^{[3][6]} The acetylacetonate ligands can be oxidized, leading to decomposition of the complex.
- Stability: The compound is stable under recommended storage conditions.^{[3][6]} Hazardous decomposition products formed under fire conditions include carbon oxides and chromium oxides.^{[3][6]}



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Caption: Workflow for Safe Handling of **Chromium(III) Acetylacetonate**.

Toxicological and First Aid Summary

While the toxicological properties are not fully investigated, acute toxicity data provide a baseline for risk assessment.[\[3\]](#)

Metric	Value	Organism	Source(s)
LD ₅₀ Oral	3360 mg/kg	Rat	[3] [6] [8]
LD ₅₀ Dermal	6350 mg/kg	Rabbit	[3] [8]

These values indicate relatively low acute toxicity. However, the primary concern remains irritation. First aid measures are straightforward and aimed at removing the substance from the point of contact.

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen and consult a physician.[\[3\]](#)[\[6\]](#)
- In Case of Skin Contact: Wash off with soap and plenty of water for at least 15 minutes. Consult a physician if irritation persists.[\[3\]](#)[\[6\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes, removing contact lenses if present. Continue rinsing for at least 15 minutes and seek medical attention.[\[3\]](#)[\[6\]](#)[\[10\]](#)
- If Swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person. Do NOT induce vomiting. Consult a physician.[\[3\]](#)[\[6\]](#)

Part 3: Applications in Research and Drug Development

The unique properties of Cr(acac)₃ make it a valuable tool in several advanced scientific fields.

NMR Spectroscopy: A Paramagnetic Relaxation Agent

In Nuclear Magnetic Resonance (NMR) spectroscopy, particularly ¹³C NMR, obtaining quantitative data can be challenging due to long spin-lattice relaxation times (T₁) for certain

nuclei, such as quaternary carbons.^[1] This leads to low signal intensity and requires long delays between scans. Cr(acac)₃ serves as a paramagnetic relaxation agent.^{[1][4][11]} When added in small quantities to an NMR sample, its unpaired electrons provide an efficient alternative relaxation pathway for the nuclei under study.^[1] This significantly shortens the T₁ values, allowing for faster data acquisition without saturating the signals, which is crucial for quantitative analysis.^[1] Its solubility in common deuterated organic solvents makes it exceptionally useful for this application.

Materials Science: A Precursor for Advanced Materials

Cr(acac)₃ is an excellent molecular precursor for the fabrication of chromium-containing materials via techniques like Chemical Vapor Deposition (CVD) and sol-gel processes.^{[2][4]}

- Chromium Oxide (Cr₂O₃): Its high thermal stability allows for controlled decomposition to form high-purity chromium oxide nanoparticles and thin films.^{[2][12]} These materials are utilized in catalysis, magnetic storage devices, and electrochromic applications (e.g., smart windows).^{[2][4]}

Catalysis

The chromium center in Cr(acac)₃ can act as a catalyst or catalyst precursor in various organic transformations, including selective oxidation and polymerization reactions.^{[2][4][12]} Its well-defined structure and solubility allow it to function in homogeneous catalytic systems, enabling efficient and sustainable chemical synthesis.

Part 4: Experimental Protocol - Synthesis of Cr(acac)₃

This protocol describes a common and reliable method for synthesizing Cr(acac)₃, adapted from established literature procedures.^{[5][13]} The reaction involves the chelation of chromium(III) ions by acetylacetone ligands in a solution where the pH is gradually increased.

Principle: Chromium(III) chloride hexahydrate (CrCl₃·6H₂O) is reacted with acetylacetone (Hacac). Acetylacetone must be deprotonated to form the acetylacetone anion (acac⁻) to act as a ligand. This is achieved by the in-situ generation of a base, ammonia (NH₃), from the slow hydrolysis of urea ((NH₂)₂CO) upon heating. The slow release of ammonia ensures a gradual

increase in pH, promoting the formation of well-defined crystals of the neutral $\text{Cr}(\text{acac})_3$ complex, which is insoluble in water and precipitates from the solution.[5]

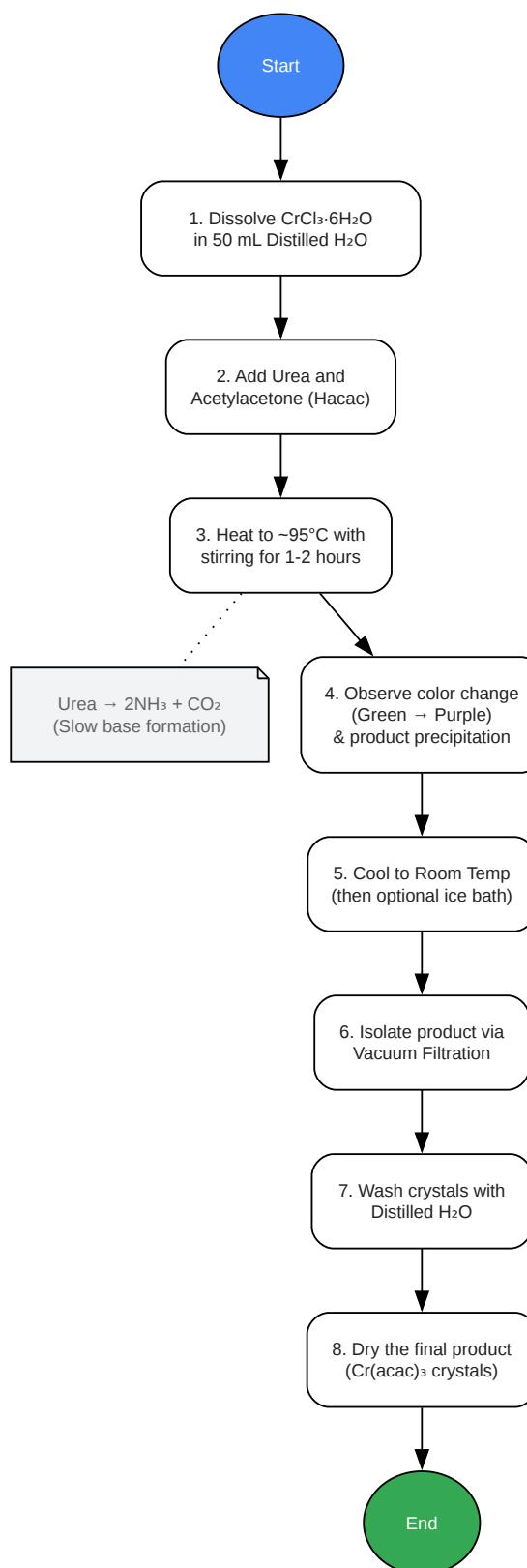
Materials and Reagents:

- Chromium(III) chloride hexahydrate ($\text{CrCl}_3 \cdot 6\text{H}_2\text{O}$)
- Urea ($(\text{NH}_2)_2\text{CO}$)
- Acetylacetone (2,4-pentanedione, Hacac)
- Distilled Water
- 100 mL Beaker or Erlenmeyer Flask
- Magnetic Stirrer Hotplate and Stir Bar
- Watch Glass
- Buchner Funnel and Filter Paper
- Apparatus for vacuum filtration

Step-by-Step Methodology:

- Dissolution: In a 100 mL beaker containing a magnetic stir bar, dissolve 2.66 g (0.01 mol) of chromium(III) chloride hexahydrate in 50 mL of distilled water. The solution will be a deep green color.
- Addition of Reagents: To the stirring solution, add 10 g of urea, followed by 3.0 mL (approx. 3 g, 0.03 mol) of acetylacetone. A large excess of urea is used to ensure the reaction goes to completion.
- Heating and Reaction: Cover the beaker with a watch glass to minimize evaporation. Place the beaker on a magnetic stirrer hotplate and heat the mixture to approximately 90-100°C (a boiling water bath can also be used).[13] Maintain stirring and heating for 1-2 hours.[5]

- Observation: As the urea slowly hydrolyzes to produce ammonia, the solution will become basic. You will observe the solution color changing from green to a deep purple/maroon, and solid crystals of Cr(acac)₃ will begin to precipitate.[5][13]
- Crystallization and Cooling: After the heating period, turn off the heat and allow the mixture to cool slowly to room temperature. Further cooling in an ice bath can be used to maximize the precipitation of the product.
- Isolation: Collect the purple crystalline product by vacuum filtration using a Buchner funnel.
- Washing: Wash the collected crystals on the filter paper with several small portions of distilled water to remove unreacted starting materials and byproducts like ammonium chloride.
- Drying: Dry the product by either air-drying on the filter paper or in a desiccator. The final product is a fine, purple crystalline powder.

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Caption: Experimental Workflow for the Synthesis of $\text{Cr}(\text{acac})_3$.

Conclusion

Chromium(III) acetylacetone (CAS: 21679-31-2) is more than just a chemical compound; it is an enabling tool for innovation in diverse scientific fields. Its utility in NMR, materials science, and catalysis is well-established. However, its effective and safe use hinges on a professional understanding of its properties and hazards, as detailed in its Safety Data Sheet. By adhering to the rigorous safety protocols for handling, storage, and personal protection, and by understanding the chemical principles behind its application and synthesis, researchers can confidently and safely leverage the unique advantages of this versatile coordination complex.

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- To cite this document: BenchChem. [Introduction: The Unique Profile of a Versatile Coordination Complex]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7799234#chromium-iii-acetylacetone-cas-number-and-safety-data-sheet>]

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